

Molecular formula and weight of Disperse Blue 359

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse blue 359

Cat. No.: B1585479

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Disperse Blue 359: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Disperse Blue 359 is a synthetic anthraquinone dye recognized for its application in the textile industry for coloring synthetic fibers, particularly polyester. Its chemical designation is 1-amino-4-(ethylamino)-9,10-dioxoanthracene-2-carbonitrile. This document provides a concise technical overview of the known properties of **Disperse Blue 359**, including its molecular formula and weight. While its primary use is in materials science, this guide consolidates the available chemical and manufacturing data. Currently, there is a notable absence of published research on the application of **Disperse Blue 359** in experimental biology or as a therapeutic agent.

Chemical and Physical Properties

Disperse Blue 359 is characterized by its specific molecular structure which imparts its distinct blue color and dyeing properties. The fundamental chemical and physical data are summarized below. There is some discrepancy in the reported molecular formula and weight in commercial listings, with the most frequently cited data presented here.

Property	Value	Source(s)
Molecular Formula	C ₁₇ H ₁₃ N ₃ O ₂	[1][2]
Molecular Weight	291.30 g/mol	[1][2]
Alternate Name	1-amino-4-(ethylamino)-9,10-dioxoanthracene-2-carbonitrile	[3][4]
CAS Number	62570-50-7	[1][3]
Class	Anthraquinone Dye	[4][5][6]
Application	Dyeing of synthetic fibers (e.g., polyester, acetate)	[4][7]

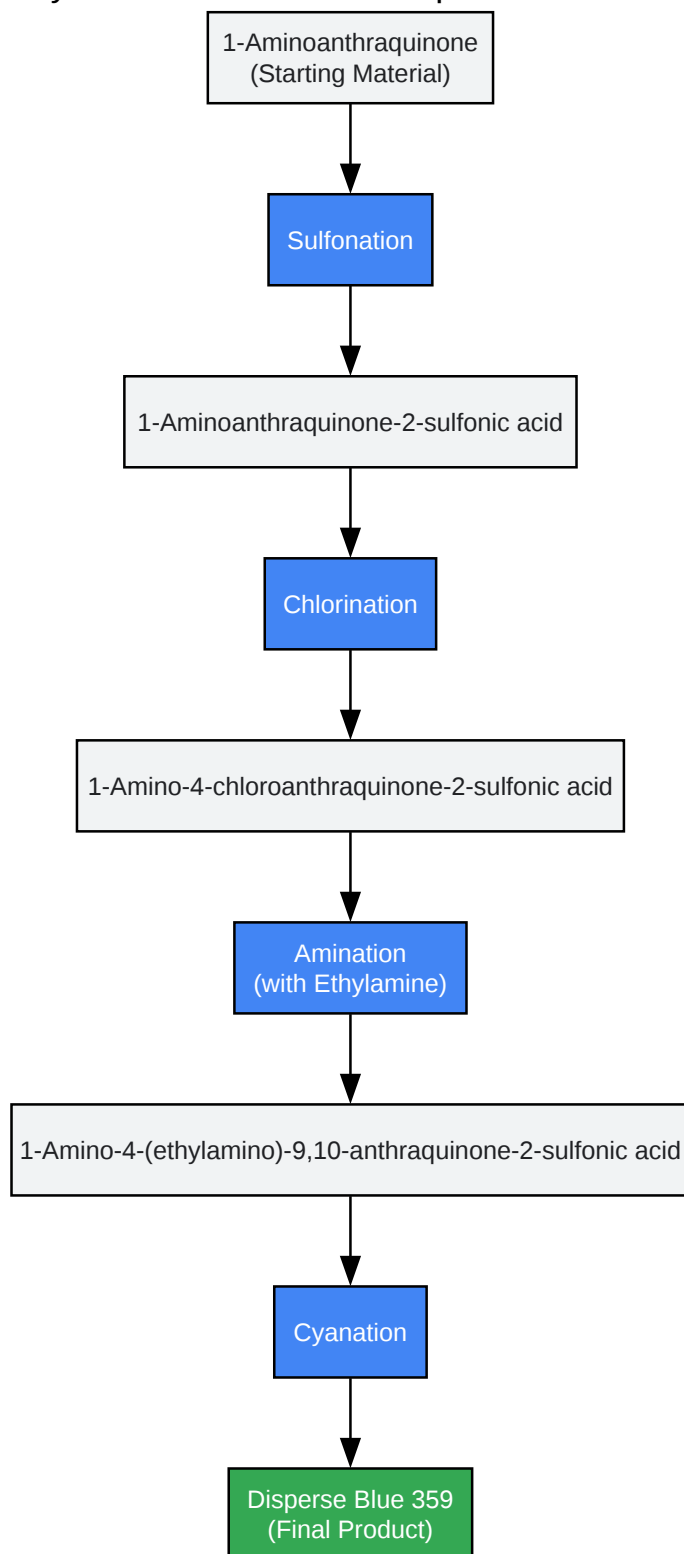
Synthesis and Manufacturing

The industrial preparation of **Disperse Blue 359** involves a multi-step chemical synthesis. A patented method outlines a process that includes sulfonation, chlorination, amination, and cyanation.[2] This process is designed to achieve a high-purity product with good color brightness, suitable for textile applications such as inkjet and transfer printing.[4][7]

Manufacturing Workflow

The following diagram illustrates the key stages in the synthesis of **Disperse Blue 359** as described in the patent literature.

Synthesis Workflow of Disperse Blue 359

[Click to download full resolution via product page](#)A simplified workflow for the synthesis of **Disperse Blue 359**.

Applications in Textile Dyeing

Disperse Blue 359 is a non-ionic dye with low water solubility, making it suitable for dyeing hydrophobic synthetic fibers.[7][8] The dyeing mechanism involves the transfer of the finely dispersed dye from an aqueous medium to the fiber, a process that is accelerated by heat.[9] This method allows the dye molecules to penetrate and bind within the fiber structure, resulting in good color fastness.[7][9] It is particularly valued for its bright blue hue and durability to light and washing.[7]

Biological Activity and Signaling Pathways

A comprehensive search of scientific literature and databases reveals a lack of studies on the biological activity of **Disperse Blue 359**. There is no available information regarding its interaction with biological systems, potential signaling pathway modulation, or toxicological profiles relevant to drug development. Its classification as a disperse dye for textiles suggests that its primary research context is within materials science and industrial chemistry, rather than pharmacology or cell biology.

Experimental Protocols

Beyond the synthesis methods outlined in patent literature, there are no detailed experimental protocols for the use of **Disperse Blue 359** in a research or drug development context available in the public domain. The primary documented procedures relate to its application in textile dyeing processes.[9][10]

Conclusion

Disperse Blue 359 is a well-characterized anthraquinone dye with established applications in the textile industry. Its chemical properties and synthesis are documented, providing a clear understanding of its nature as a colorant. However, for the audience of researchers, scientists, and drug development professionals, it is crucial to note the current absence of data on its biological effects. Future research would be necessary to explore any potential bioactivity and to determine if this compound or its derivatives have any applications beyond materials science.

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- To cite this document: BenchChem. [Molecular formula and weight of Disperse Blue 359]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585479#molecular-formula-and-weight-of-disperse-blue-359]

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